

Application Notes and Protocols for TAN 420C in Antibiotic Susceptibility Testing

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Compound of Interest

Compound Name: TAN 420C

Cat. No.: B15562817

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Introduction

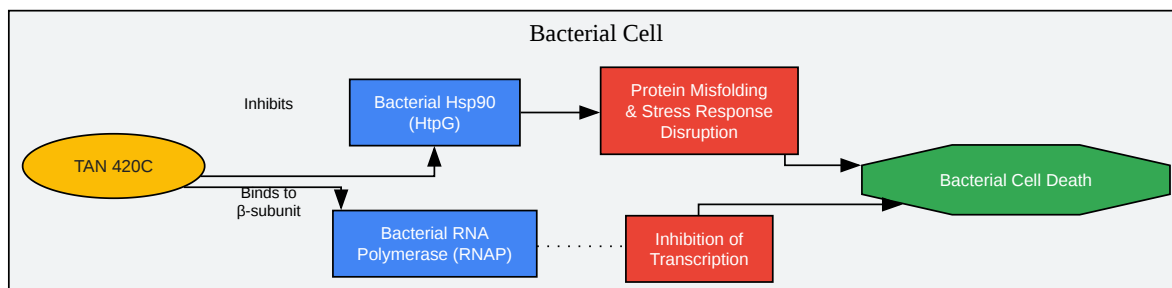
TAN 420C is a member of the ansamycin class of antibiotics, structurally related to the herbimycin complex.^[1] While specific data on the antimicrobial activity of **TAN 420C** is not widely published, the ansamycin family is known for its potent antibacterial properties, primarily targeting bacterial RNA polymerase.^{[2][3]} This document provides detailed protocols for evaluating the in vitro antimicrobial susceptibility of bacterial isolates to **TAN 420C** using standard laboratory methods, including broth microdilution and disk diffusion assays. Additionally, it outlines the likely mechanism of action based on its chemical class and offers a framework for data interpretation.

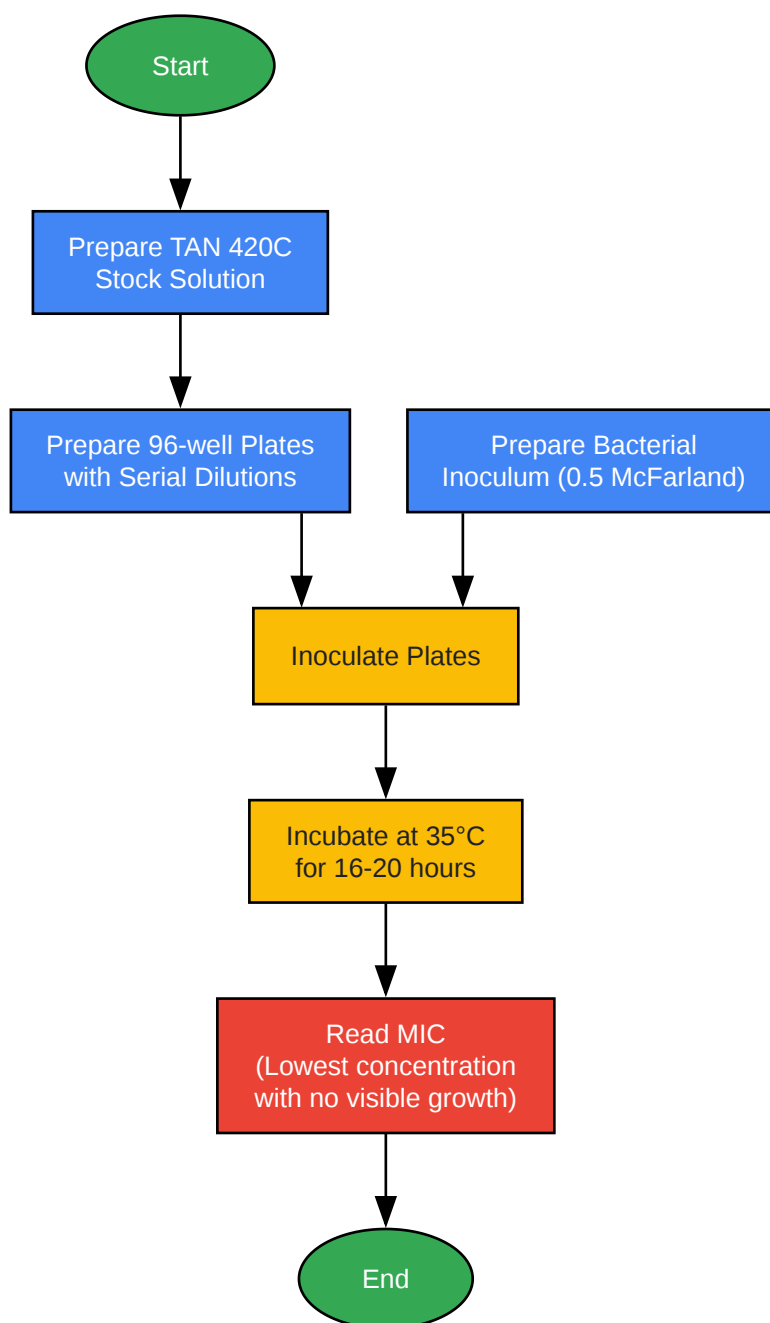
Mechanism of Action

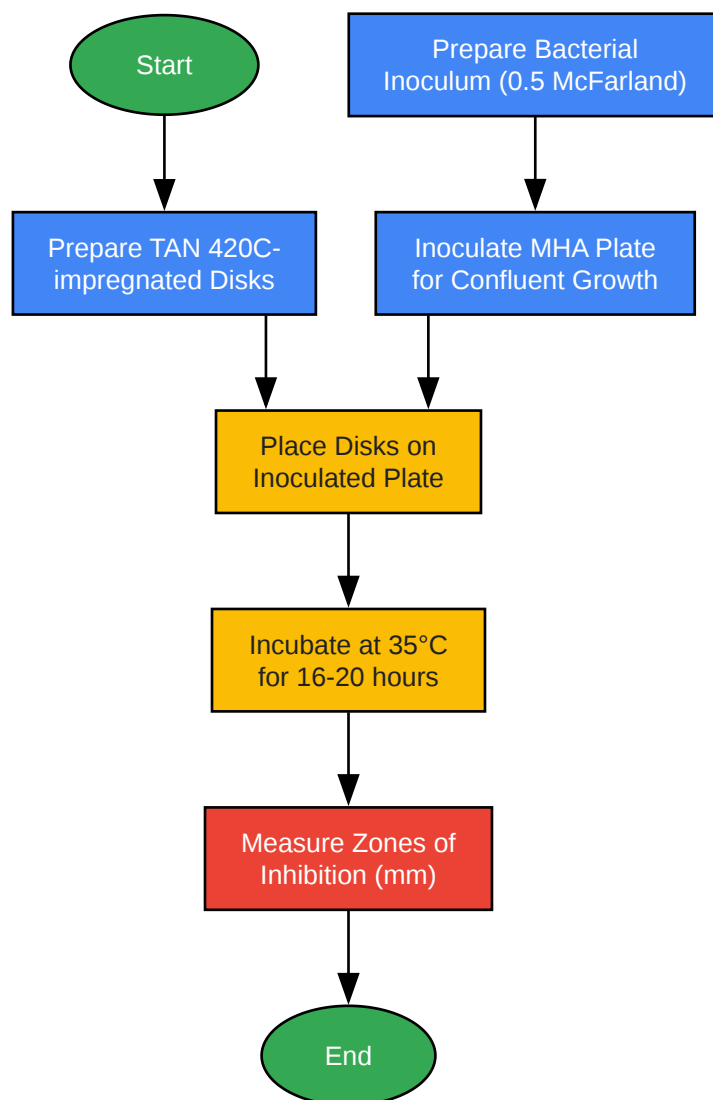
Ansamycin antibiotics, such as rifampicin, function by binding to the β -subunit of bacterial DNA-dependent RNA polymerase, which in turn inhibits the initiation of transcription and leads to cell death.^[2] It is hypothesized that **TAN 420C** shares this mechanism of action. The binding site is typically within the RNA polymerase channel, physically blocking the elongation of the nascent RNA chain.

Herbimycin A, a related compound, is also known to inhibit Heat Shock Protein 90 (Hsp90).^[4] While Hsp90 is more commonly associated with eukaryotic cells, bacterial Hsp90 (HtpG) plays a role in stress responses and protein folding. Inhibition of bacterial Hsp90 could represent a

secondary or alternative mechanism of action for **TAN 420C**, leading to the disruption of cellular homeostasis and potentiation of its antimicrobial effect.







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References

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